

An In-depth Technical Guide to Lipophilic Dye Tracing with Speed DiO

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Compound of Interest

Compound Name: Speed DiO

Cat. No.: B1148126

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This guide provides a comprehensive overview of the principles and applications of **Speed DiO**, a lipophilic carbocyanine dye designed for rapid and efficient labeling of cell membranes. **Speed DiO**, also known as FAST DiO™ or RAPID DiO™, is an unsaturated analog of the widely used DiO (DiOC18(3)). Its unique chemical structure results in a significantly faster lateral diffusion rate within the plasma membrane, making it an invaluable tool for a variety of applications, including neuronal tracing, cell labeling, and the study of membrane dynamics.

Core Principles of Lipophilic Dye Tracing with Speed DiO

Lipophilic dyes, like **Speed DiO**, are characterized by their high affinity for lipid-rich environments. The fundamental principle behind their use in cellular imaging lies in their ability to intercalate into the lipid bilayer of cell membranes. These dyes consist of a fluorescent chromophore attached to two long hydrocarbon chains. These aliphatic tails anchor the dye molecule within the hydrophobic core of the membrane, while the fluorophore resides at the membrane-water interface.

Speed DiO is weakly fluorescent in aqueous solutions but exhibits a significant increase in fluorescence quantum yield upon incorporation into a lipid environment. This property ensures a high signal-to-noise ratio, as the background fluorescence from unbound dye is minimal. Once inserted into the membrane, **Speed DiO** diffuses laterally, staining the entire cell surface,

including its finest processes, such as axons and dendrites in neurons. This lateral diffusion is the key mechanism for neuronal tracing, allowing for both anterograde (away from the cell body) and retrograde (towards the cell body) labeling of neural pathways. The unsaturated nature of **Speed DiO**'s hydrocarbon tails reduces van der Waals interactions with neighboring lipid molecules, facilitating a diffusion rate approximately 50% faster than that of its saturated counterpart, DiO.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Presentation

The following tables summarize the key quantitative properties of **Speed DiO**, with a comparison to the traditional DiO where data is available. It is important to note that specific values for quantum yield and photostability of **Speed DiO** are not readily available in public literature. The provided values are estimations based on the properties of similar "FAST" cyanine analogs and should be considered as a general guide.

Table 1: Spectral Properties

Property	Speed DiO (Dilinoleyl DiO)	DiO (DiOC18(3))
Excitation Maximum (nm)	~484	~484
Emission Maximum (nm)	~499-501	~501
Recommended Laser Line (nm)	488	488
Recommended Emission Filter	~515/30 BP	~515/30 BP

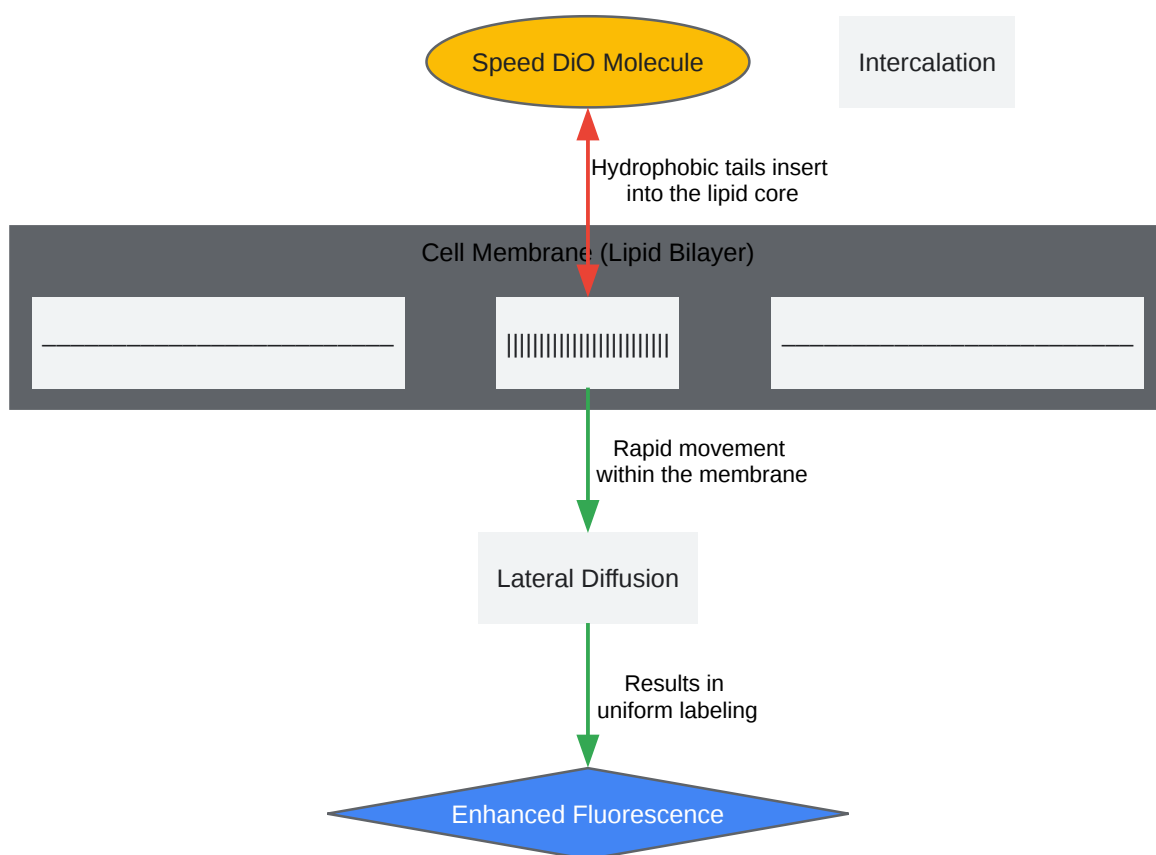
Data sourced from multiple supplier specifications.[\[4\]](#)[\[5\]](#)[\[6\]](#)

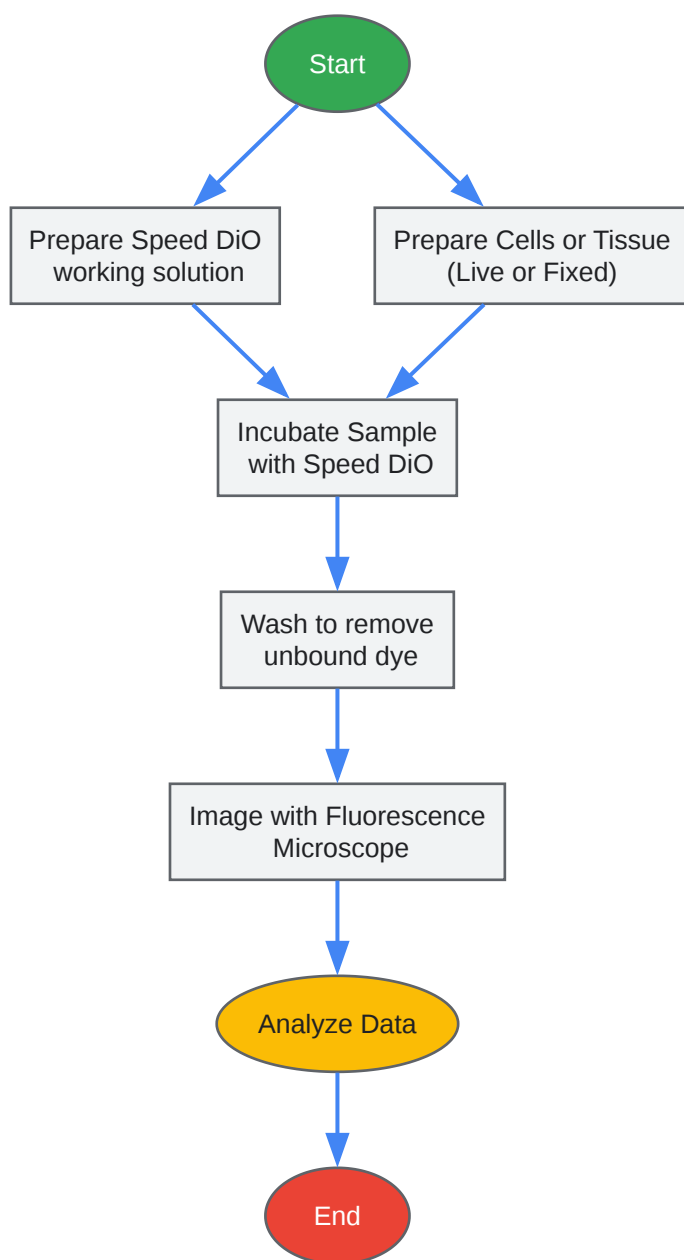
Table 2: Physicochemical and Performance Characteristics

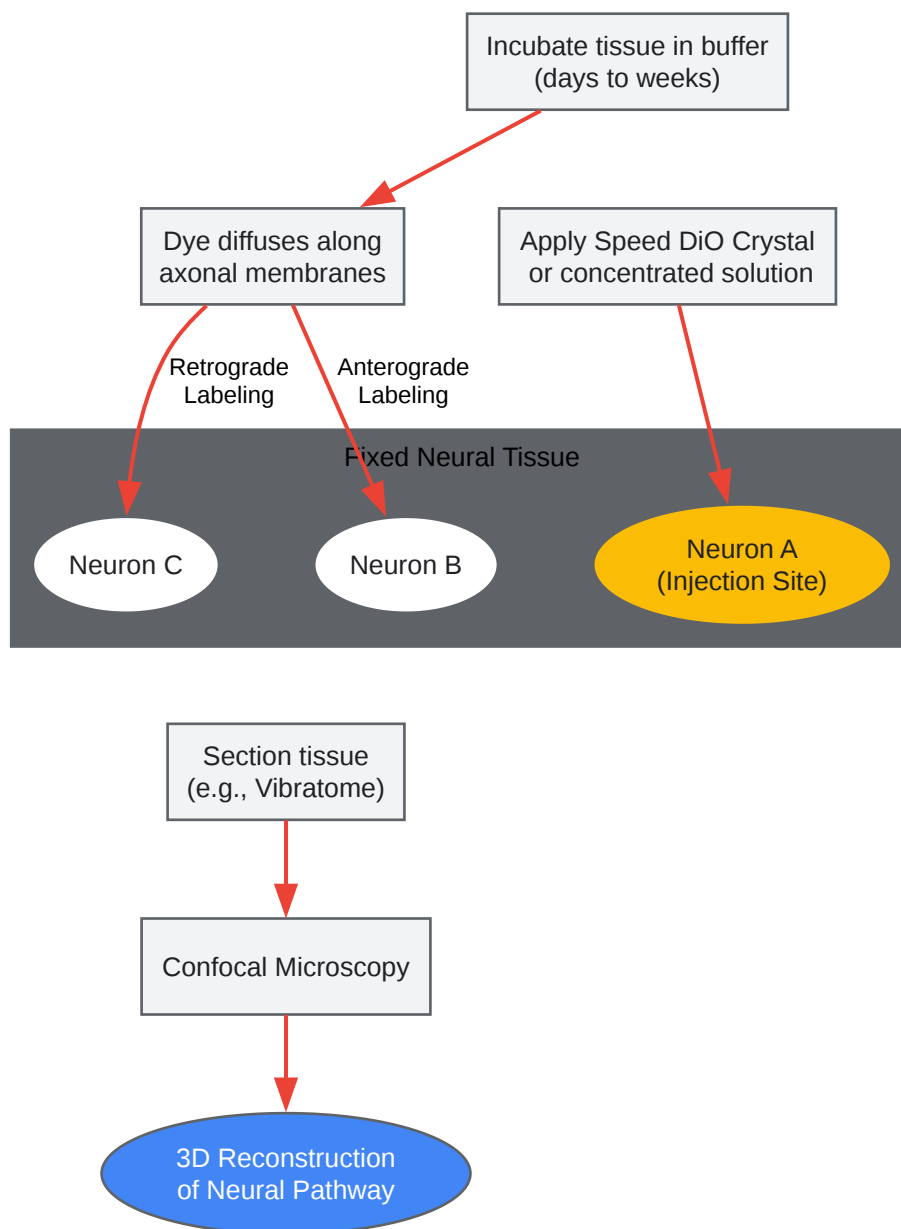
Property	Speed DiO (Dilinoleyl DiO)	DiO (DiOC18(3))
Molecular Weight	~873.65 g/mol	~881.72 g/mol
Quantum Yield (in membrane)	Moderate to High (Estimate)	Moderate
Photostability	Good to Excellent (Qualitative)	Good
Diffusion Rate	~50% faster than DiO	Slower than Speed DiO
Solubility	Soluble in DMSO, DMF, Ethanol	Soluble in DMSO, DMF, Ethanol

Note: Quantitative values for quantum yield and photostability are often context-dependent (e.g., lipid environment, excitation intensity). The information for **Speed DiO** is based on qualitative descriptions and comparisons to DiO.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Mandatory Visualizations







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